

# Application of 4-Propylnonane Analysis in Environmental Samples

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## Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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## Introduction

**4-Propylnonane** (C<sub>12</sub>H<sub>26</sub>) is a branched-chain aliphatic hydrocarbon that may be present in the environment due to anthropogenic activities, such as petroleum spills or industrial discharges. As a component of diesel range organics (DRO), its detection and quantification in environmental matrices like water and soil are crucial for assessing contamination levels and potential ecological risks. This document provides detailed application notes and protocols for the analysis of **4-propylnonane** in environmental samples, targeted at researchers, scientists, and professionals in drug development and environmental monitoring.

## Analytical Principles

The analysis of **4-propylnonane** in environmental samples typically involves a multi-step process:

- **Sample Collection and Preservation:** Proper collection and storage are critical to prevent the loss of volatile and semi-volatile compounds.

- Extraction: Isolation of **4-propylnonane** from the sample matrix (water or soil) using an appropriate technique.
- Cleanup and Fractionation: Removal of interfering compounds from the extract.
- Instrumental Analysis: Separation, identification, and quantification of **4-propylnonane** using gas chromatography-mass spectrometry (GC-MS).

## Application Notes

The methodologies described are based on established protocols for the analysis of volatile and semi-volatile organic compounds in environmental samples, such as those outlined by the U.S. Environmental Protection Agency (EPA). Given the physicochemical properties of **4-propylnonane**, methods developed for compounds within the C10-C28 alkane range are highly applicable.

For aqueous samples, Purge and Trap Gas Chromatography-Mass Spectrometry (P&T-GC/MS) is a highly sensitive method suitable for volatile organic compounds. For solid samples like soil and sediment, extraction methods such as Soxhlet, ultrasonic, or accelerated solvent extraction (ASE) are employed to isolate the hydrocarbons prior to GC-MS analysis.

## Quantitative Data Summary

As specific quantitative data for **4-propylnonane** in environmental samples is not readily available in the reviewed literature, the following table presents a hypothetical data set to illustrate the expected performance of the described analytical methods. This data is representative of what could be achieved in a method validation study.

Parameter	Water (P&T-GC/MS)	Soil (Ultrasonic Extraction-GC/MS)
Linearity (R <sup>2</sup> )	>0.995	>0.995
Method Detection Limit (MDL)	0.1 µg/L	10 µg/kg
Limit of Quantitation (LOQ)	0.5 µg/L	50 µg/kg
Precision (%RSD, n=7)	< 15%	< 20%
Accuracy (Spike Recovery)	85-115%	80-120%
Typical Concentration Range	Not Detected - 5 µg/L	Not Detected - 500 µg/kg

## Experimental Protocols

### Protocol 1: Analysis of 4-Propylnonane in Water by Purge and Trap GC-MS

This protocol is adapted from EPA Methods 5030C and 8260C.

#### 1. Sample Collection and Preservation:

- Collect water samples in 40 mL glass vials with PTFE-lined septa.
- Ensure no headspace (air bubbles) is present.
- Preserve samples by adding hydrochloric acid (HCl) to a pH < 2.
- Store samples at 4°C and analyze within 14 days.

#### 2. Purge and Trap Procedure:

- Use a commercial purge and trap system.
- Set the purge gas (helium) flow rate to 40 mL/min.
- Purge the 5 mL water sample at ambient temperature for 11 minutes.

- The volatile compounds are trapped on a sorbent trap (e.g., Tenax®/silica gel/carbon molecular sieve).

- After purging, rapidly heat the trap to desorb the analytes onto the GC column.

### 3. GC-MS Conditions:

- GC Column: 30 m x 0.25 mm ID, 1.4 µm film thickness (e.g., DB-624 or equivalent).

- Carrier Gas: Helium at a constant flow of 1.2 mL/min.

- Oven Program:

- Initial temperature: 40°C, hold for 2 minutes.

- Ramp: 8°C/min to 220°C.

- Hold at 220°C for 5 minutes.

- MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Scan Range: 35-350 amu.

- Source Temperature: 230°C.

- Quadrupole Temperature: 150°C.

### 4. Quantification:

- Prepare a calibration curve using standards of **4-propylnonane** in methanol.

- Use an internal standard (e.g., fluorobenzene) for quantification.

## Protocol 2: Analysis of 4-Propylnonane in Soil/Sediment by Ultrasonic Extraction and GC-MS

This protocol is adapted from EPA Methods 3550C and 8015D.<sup>[1]</sup>

### 1. Sample Collection and Preservation:

- Collect soil or sediment samples in wide-mouth glass jars with PTFE-lined lids.
- Store samples at 4°C and extract within 14 days.

### 2. Ultrasonic Extraction Procedure:

- Weigh approximately 10 g of the homogenized soil sample into a beaker.
- Add an equal amount of anhydrous sodium sulfate to dry the sample.
- Add 30 mL of a 1:1 mixture of acetone and hexane.
- Place the beaker in an ultrasonic bath and sonicate for 15 minutes.
- Allow the sediment to settle and decant the solvent into a collection flask.
- Repeat the extraction two more times with fresh solvent.
- Combine the extracts and concentrate to 1 mL using a rotary evaporator or a gentle stream of nitrogen.

### 3. Cleanup (if necessary):

- If interferences are present, the extract can be cleaned up by passing it through a silica gel column. The aliphatic fraction containing **4-propylnonane** is eluted with hexane.

### 4. GC-MS Conditions:

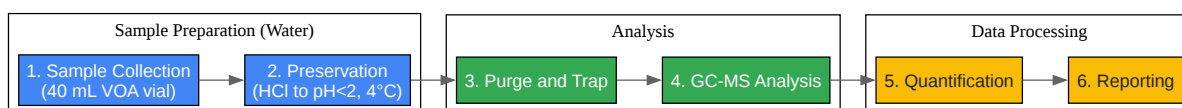
- GC Column: 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms or equivalent).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Program:
  - Initial temperature: 50°C, hold for 2 minutes.
  - Ramp: 10°C/min to 300°C.

- Hold at 300°C for 10 minutes.
- MS Conditions: Same as in Protocol 1.

#### 5. Quantification:

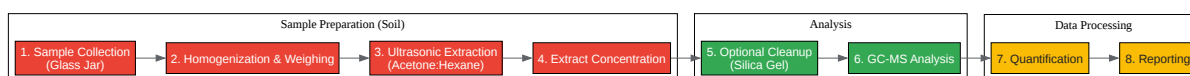
- Prepare a calibration curve using standards of **4-propylnonane** in hexane.
- Use an internal standard (e.g., o-terphenyl) for quantification.

## Visualizations



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### Workflow for **4-Propylnonane** Analysis in Water Samples.



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### Workflow for **4-Propylnonane** Analysis in Soil Samples.

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## References

- [1. response.epa.gov \[response.epa.gov\]](https://response.epa.gov)
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